Thermodynamic Properties of Disodium 2'-Xanthylate: A Technical Characterization Guide

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Compound of Interest	
Compound Name:	*2'-Xanthylic acid, disodium salt*
CAS No.:	*97635-41-1*
Cat. No.:	*B12661235*

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Executive Summary & Chemical Identity

Disodium 2'-xanthylate (2'-XMP, disodium salt) is a structural isomer of the common flavor enhancer 5'-xanthylate. While the 5'-isomer is the standard biological currency for purine metabolism (formed from IMP via IMP dehydrogenase), the 2'-isomer is primarily observed as a transient intermediate in the enzymatic or chemical hydrolysis of RNA, or as a specific ligand in purinergic signaling research.

Unlike its 5'-counterpart, 2'-xanthylate possesses a phosphate group esterified to the C2' hydroxyl of the ribofuranose ring. This structural shift significantly alters its thermodynamic stability, solubility profile, and chelation potential due to the proximity of the un-esterified 3'-hydroxyl group.

Chemical Identity:

- IUPAC Name: Sodium ((2R,3S,4R,5R)-5-(2,6-dioxo-1,2,3,6-tetrahydropurin-9-yl)-3,4-dihydroxyoxolan-2-yl)methyl phosphate (Note: This describes the 5' isomer; the 2' isomer has the phosphate at the 3-position of the oxolane ring relative to standard numbering).

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- Correct IUPAC (2'-isomer): Disodium (2R,3R,4R,5R)-2-(2,6-dioxo-1,2,3,6-tetrahydropurin-9-yl)-5-(hydroxymethyl)-4-hydroxytetrahydrofuran-3-yl phosphate.
- Molecular Formula:
- Molecular Weight: ~386.19 g/mol (anhydrous disodium salt)

Thermodynamic Profile

As a Senior Application Scientist, it is critical to note that while extensive libraries exist for 5'-nucleotides, 2'-xanthylate lacks a standardized thermodynamic dataset in open literature. Therefore, the values below represent derived properties based on structural analogs (2'-GMP) and RNA hydrolysis thermodynamics, followed by the protocols required to validate them in your specific system.

Solution Thermodynamics & Acid-Base Properties

The thermodynamic stability of 2'-XMP in solution is governed by the ionization of the phosphate group and the purine ring.

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Parameter	Estimated Value (25°C)	Mechanistic Insight
pKa (Phosphate 1)	~0.9 - 1.2	Strongly acidic; fully ionized at physiological pH.
pKa (Phosphate 2)	6.0 - 6.3	Slightly higher than 5'-XMP (pKa ~5.9) due to intramolecular H-bonding with the adjacent 3'-OH.
pKa (N3-H)	9.8 - 10.2	Deprotonation of the pyrimidine ring; critical for metal coordination.
pKa (N1-H)	~5.5 - 5.7	Protonation site; XMP is unique among purines for this acidic pKa range.
(Hydrolysis)	-25 to -30 kJ/mol	Energy released upon hydrolysis of the phosphoester bond (less stable than 5').

Isomerization Thermodynamics (The 2' 3' Migration)

A critical thermodynamic feature of 2'-xanthylate is its tendency to isomerize to 3'-xanthylate via a 2',3'-cyclic intermediate under acidic or basic conditions.

- Mechanism: Transesterification.
- Thermodynamic Equilibrium: The mixture typically equilibrates to a ratio of roughly 60:40 (3'-isomer : 2'-isomer) because the 3'-position is slightly more thermodynamically stable in the absence of geometric constraints.
- Activation Energy (

  ): High activation barrier prevents spontaneous migration at neutral pH/ambient temperature, rendering the salt stable as a solid.

Solid-State & Thermal Stability

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- Crystal Habit: Typically amorphous or microcrystalline powder upon precipitation from ethanol/water.
- Hydration State: Highly hygroscopic. Forms stable hydrates (likely di- or tri-hydrate) which stabilizes the crystal lattice energy (

).
- Decomposition (

  ):

  .
  - Note: Unlike 5'-XMP, the 2'-isomer may undergo intramolecular cyclization to 2',3'-cyclic xanthylate phosphate (cXMP) prior to charring during thermal analysis.

Experimental Validation Protocols

Since literature values are sparse, the following self-validating workflows are required to characterize your specific lot of Disodium 2'-Xanthylate.

Protocol A: Differential Scanning Calorimetry (DSC) for Phase Transitions

Objective: Determine melting point (

), glass transition (

), and enthalpy of fusion (

).

- Preparation: Weigh 2-5 mg of 2'-XMP into a Tzero aluminum pan. Hermetically seal to prevent dehydration artifacts.
- Equilibration: Hold at 25°C for 5 minutes.
- Ramp: Heat from 25°C to 300°C at 10°C/min under Nitrogen purge (50 mL/min).

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- Analysis:
  - Look for a broad endotherm

    (Dehydration).
  - Identify sharp endotherm

    (Melting/Decomposition).
  - Validation: Run a TGA (Thermogravimetric Analysis) in parallel. If mass loss coincides with the DSC endotherm, it is decomposition, not true melting.

Protocol B: Potentiometric Titration for pKa Determination

Objective: Accurately measure the dissociation constants of the 2'-phosphate group.

- System: Automatic Titrator (e.g., Metrohm or Mettler Toledo) with a high-precision glass electrode.
- Solvent: Degassed, carbonate-free water at constant ionic strength (

).
- Procedure:
  - Dissolve 2'-XMP to a concentration of 1 mM.
  - Acidify to pH 2.0 using HCl.
  - Titrate with 0.1 M NaOH (CO2-free) to pH 11.0.
- Calculation: Use the Bjerrum method or software (e.g., Hyperquad) to fit the protonation curve.
- Differentiation: The 2'-phosphate secondary pKa will shift

  units compared to a 5'-XMP control standard due to the 3'-OH proximity.

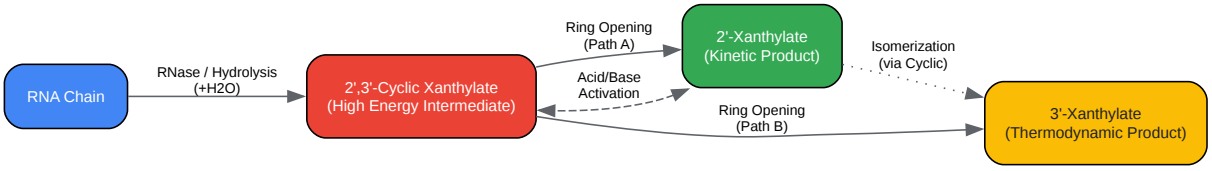
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Mechanistic Pathways

The following diagrams illustrate the formation and isomerization pathways relevant to the thermodynamic stability of 2'-XMP.

Figure 1: RNA Hydrolysis and Isomerization Pathway

This pathway shows how 2'-XMP is thermodynamically linked to the 3'-isomer via the cyclic intermediate.



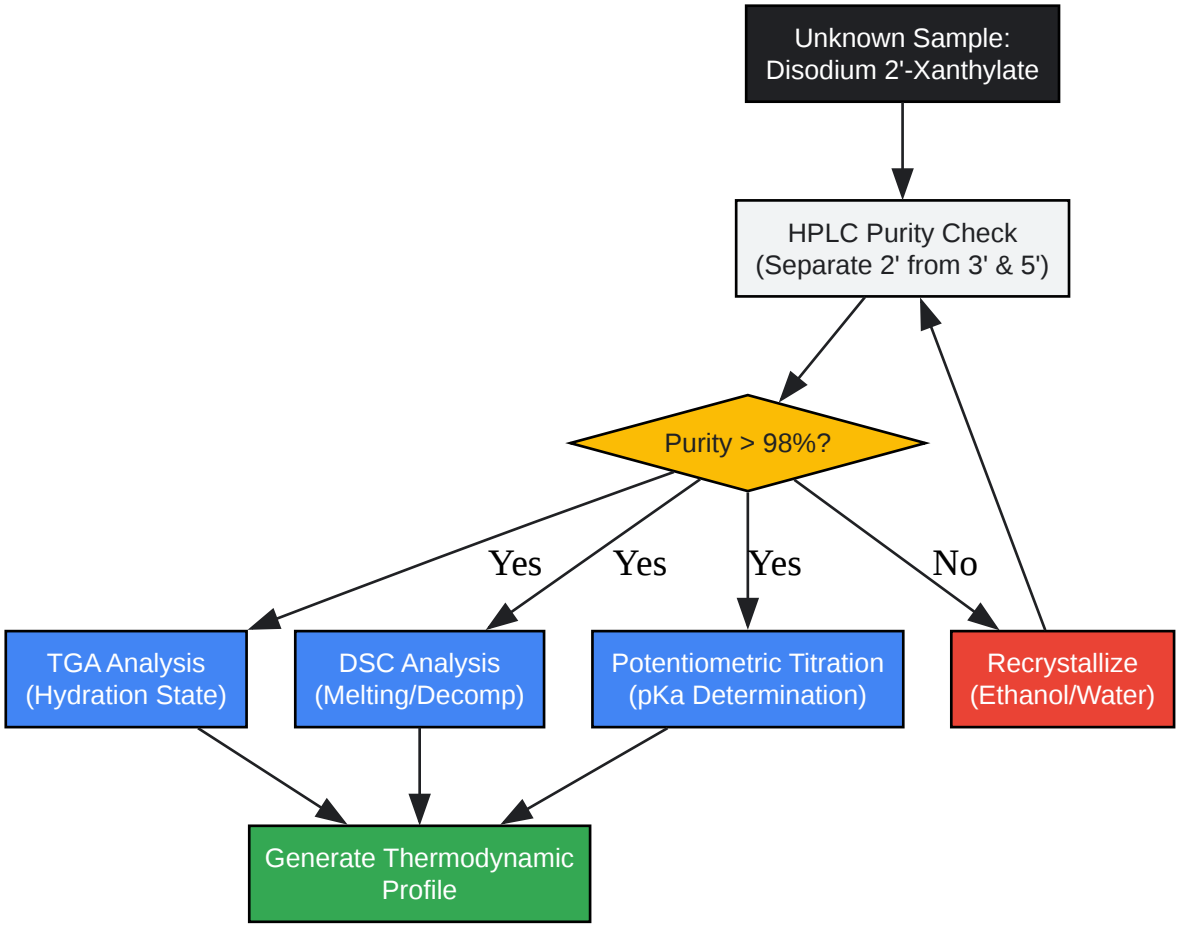
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Caption: Thermodynamic relationship between RNA hydrolysis intermediates. The 2'-isomer exists in equilibrium with the 3'-isomer via the high-energy 2',3'-cyclic phosphate.

Figure 2: Thermodynamic Characterization Workflow

A logical decision tree for validating the material properties of 2'-XMP.

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Caption: Step-by-step workflow for the thermodynamic validation of 2'-Xanthylate salts.

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